

hazards and safety precautions for handling 2-iodobenzyl alcohol

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Compound of Interest

Compound Name: 2-Iodobenzylic alcohol

Cat. No.: B1584928

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An In-Depth Technical Guide to the Hazards and Safety Precautions for Handling 2-Iodobenzyl Alcohol

Introduction

2-Iodobenzyl alcohol (CAS No: 5159-41-1) is a valuable chemical intermediate used in the synthesis of a variety of complex organic molecules, including substituted seven-membered lactones and indenones, making it relevant to researchers in materials science and drug development.^[1] Its structure, featuring a reactive benzylic alcohol and an ortho-iodine substituent, presents a unique combination of chemical properties that necessitate a thorough understanding of its hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.

Section 1: Chemical and Physical Identity

A foundational understanding of the physical and chemical properties of 2-iodobenzyl alcohol is essential for its safe handling and for predicting its behavior under various experimental conditions.

Table 1: Physical and Chemical Properties of 2-Iodobenzyl Alcohol

Property	Value	Reference
CAS Number	5159-41-1	[2]
Molecular Formula	IC ₆ H ₄ CH ₂ OH	
Molecular Weight	234.03 g/mol	
Appearance	Light yellow or white crystalline powder/solid	[3][4]
Melting Point	89-92 °C (lit.)	[4]
Boiling Point	145°C at 10 mmHg (lit.)	[4]
Solubility	Insoluble in water	[4]

| Storage Class | 11 - Combustible Solids | |

Section 2: Hazard Identification and Risk Assessment

2-Iodobenzyl alcohol is classified as a hazardous chemical.[2] A thorough risk assessment must be conducted before any handling or experimental work begins. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2][5]

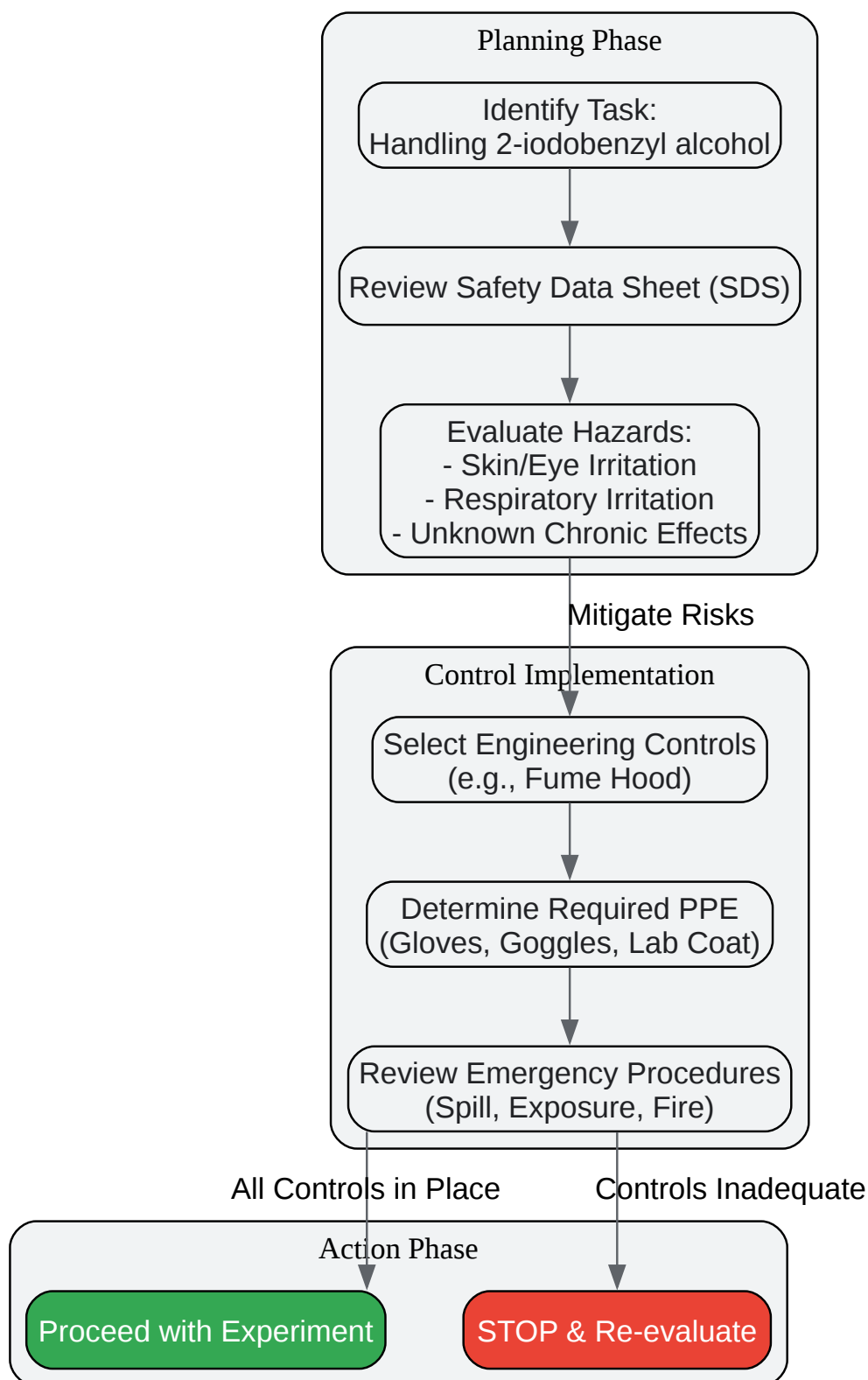
Table 2: GHS Hazard Classification for 2-Iodobenzyl Alcohol

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

| Specific target organ toxicity (single exposure) | 3 | H335: May cause respiratory irritation |

Source:[2][5]

It is critical to note that the full toxicological properties of 2-iodobenzyl alcohol have not been completely investigated, which necessitates handling it with a higher degree of caution.^[2] The following diagram outlines a systematic approach to risk assessment.



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Caption: Risk assessment workflow for handling 2-iodobenzyl alcohol.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is mandatory.

Engineering Controls: All work involving 2-iodobenzyl alcohol, especially when handling the solid powder or creating solutions, must be conducted in a certified chemical fume hood.^{[2][6]} This is crucial to prevent the inhalation of airborne particles and to contain any potential vapors, aligning with the precaution against respiratory irritation.^[2] An emergency eyewash station and safety shower must be readily accessible and in close proximity to the workstation.^{[2][7]}

Personal Protective Equipment (PPE): The selection of PPE should be based on a thorough risk assessment of the specific tasks being performed.^[8]

Table 3: Personal Protective Equipment (PPE) Selection Guide

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	ANSI Z87.1-compliant safety goggles with side shields. ^{[8][9]}	Protects against dust particles and chemical splashes. Standard safety glasses are insufficient.
Hand Protection	Chemical-resistant nitrile gloves.	Provides a barrier against skin contact, which can cause irritation. ^{[2][9]} Inspect gloves for defects before use and replace them immediately if contaminated.
Skin/Body Protection	Full-length laboratory coat.	Prevents contamination of personal clothing. ^[10] Contaminated work clothing should not be allowed out of the workplace. ^{[6][11]}

| Respiratory Protection | NIOSH-approved N95 respirator. | Recommended when handling the powder outside of a fume hood or if dust generation is unavoidable. |

Section 4: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is fundamental to laboratory safety.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area within the chemical fume hood is clean and uncluttered. Assemble all necessary equipment.
- Donning PPE: Put on all required PPE as specified in Table 3.
- Weighing: Carefully weigh the required amount of 2-iodobenzyl alcohol on weighing paper or in a suitable container within the fume hood to minimize dust dispersal.
- Transfer: Use a spatula to transfer the solid. If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, securely close the container. Clean any residual contamination from the work surface.
- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding self-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[2] Do not eat, drink, or smoke in the laboratory.^{[12][13]}

Storage Requirements: Store 2-iodobenzyl alcohol in a tightly closed container in a cool, dry, and well-ventilated area.^{[2][12]} It should be kept away from incompatible materials such as strong acids, acid anhydrides, and acid chlorides.^[2] Protecting the container from direct sunlight is also recommended.^[2]

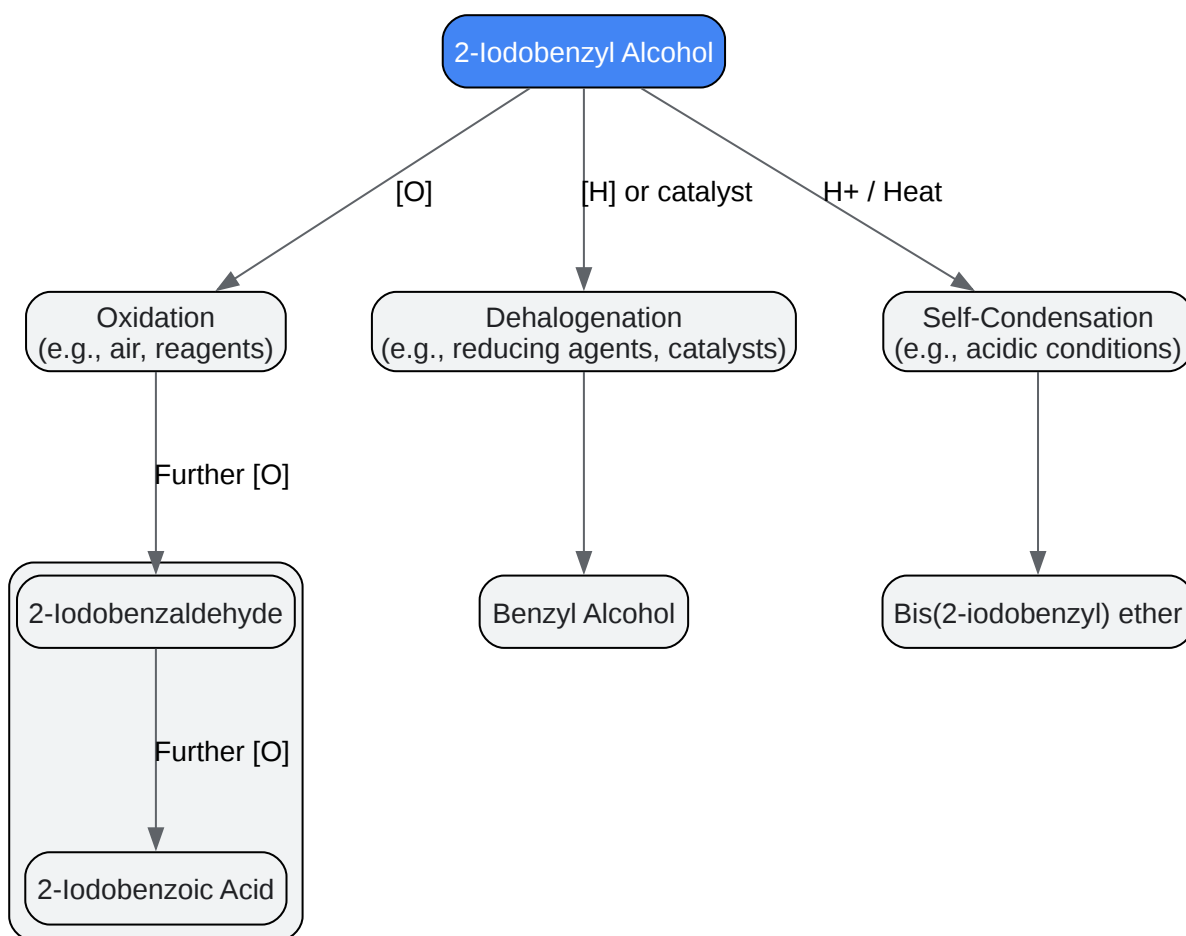
Section 5: Reactivity and Incompatibility

Understanding the reactivity of 2-iodobenzyl alcohol is key to preventing hazardous situations and unexpected side reactions in experimental setups.

Incompatible Materials:

- Strong Oxidizing Agents: Can lead to vigorous, potentially explosive reactions.[14]
- Acids, Acid Anhydrides, and Acid Chlorides: Incompatible with the alcohol functional group. [2]

Potential Hazardous Reactions and Byproducts: The chemical structure of 2-iodobenzyl alcohol makes it susceptible to several side reactions that researchers should be aware of to avoid unexpected outcomes and ensure the purity of their desired product.



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Caption: Potential side reactions and byproducts of 2-iodobenzyl alcohol.[15]

- Oxidation: The benzylic alcohol is susceptible to oxidation, which can yield 2-iodobenzaldehyde and subsequently 2-iodobenzoic acid.[15] This can occur with exposure to air over time or in the presence of oxidizing reagents.
- Dehalogenation: The carbon-iodine bond is relatively weak and can be cleaved under certain conditions, such as in the presence of reducing agents or specific catalysts, leading to the formation of benzyl alcohol.[15]
- Self-Condensation: Under acidic conditions or with heat, 2-iodobenzyl alcohol can react with itself to form bis(2-iodobenzyl) ether.[15]

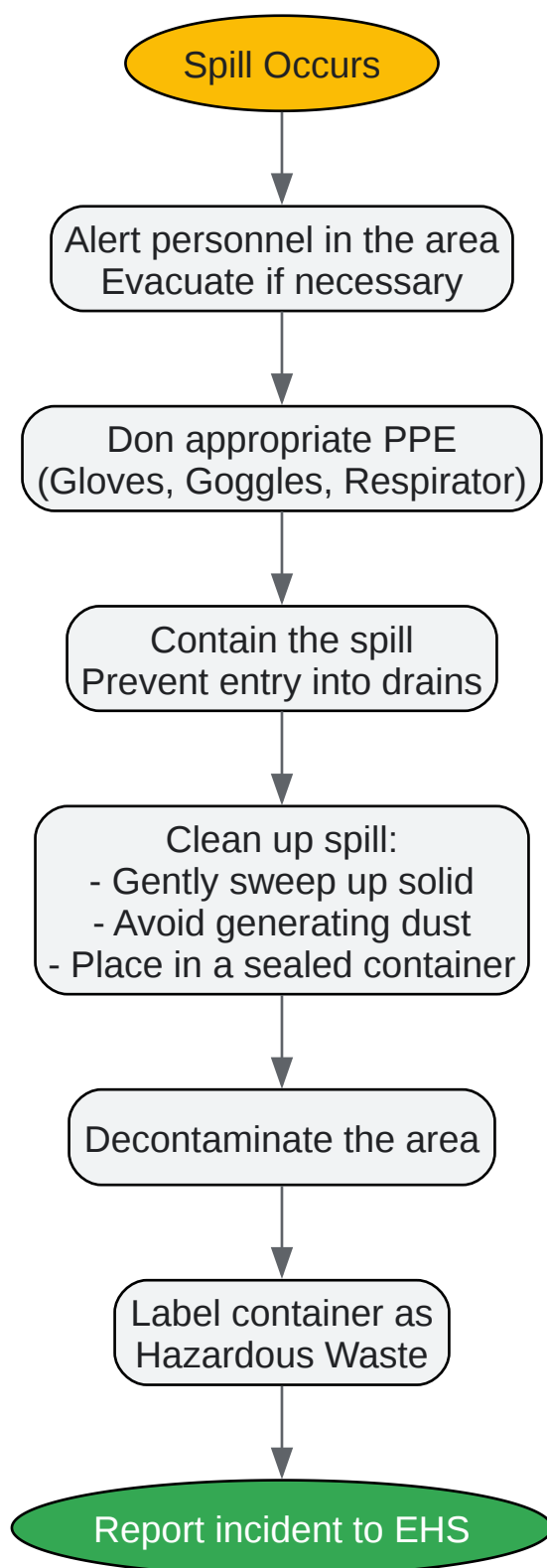
Section 6: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Personal Exposure:

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[2][16]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2][16] If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do.[2][16] If eye irritation persists, get medical attention.[2]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water. Seek immediate medical attention.[2][16]

Spills and Leaks: In the case of a spill, the primary objectives are to prevent exposure to personnel and to contain the material.



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Caption: Step-by-step protocol for responding to a 2-iodobenzyl alcohol spill.[2][11]

Fire: 2-Iodobenzyl alcohol is a combustible solid.

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), or water spray.[\[16\]](#)
- Hazards: In a fire, it may decompose to produce hazardous combustion products, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[2\]](#)[\[16\]](#)
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Section 7: Waste Disposal

Chemical waste must be managed in a way that ensures safety and environmental protection.

- Segregation: All waste containing 2-iodobenzyl alcohol, including unused product and contaminated materials (e.g., gloves, weighing paper, spill cleanup debris), must be collected separately from other waste streams.[\[17\]](#)
- Containerization: Collect waste in a designated, compatible, and properly sealed hazardous waste container.[\[17\]](#)
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name, "2-Iodobenzyl alcohol."[\[17\]](#)
- Disposal: Disposal must be carried out through a licensed hazardous waste disposal company, in strict accordance with all local, state, and federal regulations.[\[2\]](#)[\[17\]](#) Do not dispose of this chemical down the drain.[\[2\]](#)

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